

# Safe Disposal of MitoTEMPO: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **MitoTEMPO**

Cat. No.: **B593443**

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Ensuring the safe and proper disposal of laboratory chemicals is paramount for environmental protection and workplace safety. This guide provides detailed procedures for the disposal of **MitoTEMPO**, a mitochondria-targeted antioxidant, tailored for researchers, scientists, and drug development professionals.

While the Safety Data Sheet (SDS) for **MitoTEMPO** indicates that it is not classified as a hazardous substance or mixture, it is crucial to adhere to best practices for chemical waste management to minimize environmental impact and ensure a safe laboratory environment.[\[1\]](#) [\[2\]](#)

## Key Disposal Principles

The disposal of **MitoTEMPO** should align with general laboratory chemical waste guidelines, which emphasize waste minimization, proper segregation, and disposal through your institution's Environmental Health and Safety (EHS) program.[\[3\]](#)[\[4\]](#)[\[5\]](#) Never dispose of chemicals down the drain unless explicitly approved by your institution's EHS office.

## Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
  - Although not classified as hazardous, treat **MitoTEMPO** waste with care.
  - Segregate solid **MitoTEMPO** waste from liquid waste.

- Crucially, do not mix **MitoTEMPO** waste with incompatible materials such as strong acids, strong alkalis, strong oxidizing agents, or strong reducing agents to prevent any potential hazardous reactions.
- Containerization:
  - Use a designated, leak-proof, and clearly labeled waste container for **MitoTEMPO** waste. The container must be compatible with the chemical; for solid waste, a securely sealed plastic container is appropriate.
  - The container should be kept closed except when adding waste.
- Labeling:
  - Properly label the waste container with the full chemical name: "**MitoTEMPO**".
  - Indicate the physical state (solid or in solution with solvent name).
  - Include the approximate quantity of waste.
  - Add the date when the first waste was added to the container.
- Storage:
  - Store the **MitoTEMPO** waste container in a designated satellite accumulation area (SAA) within the laboratory.
  - The SAA should be at or near the point of generation and away from general laboratory traffic.
  - Ensure secondary containment, such as a spill tray, is used to prevent the spread of any potential leaks.
- Disposal Request:
  - Once the waste container is full or you have no further use for it, arrange for its disposal through your institution's EHS department.

- Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve filling out an online form or attaching a specific waste tag to the container.

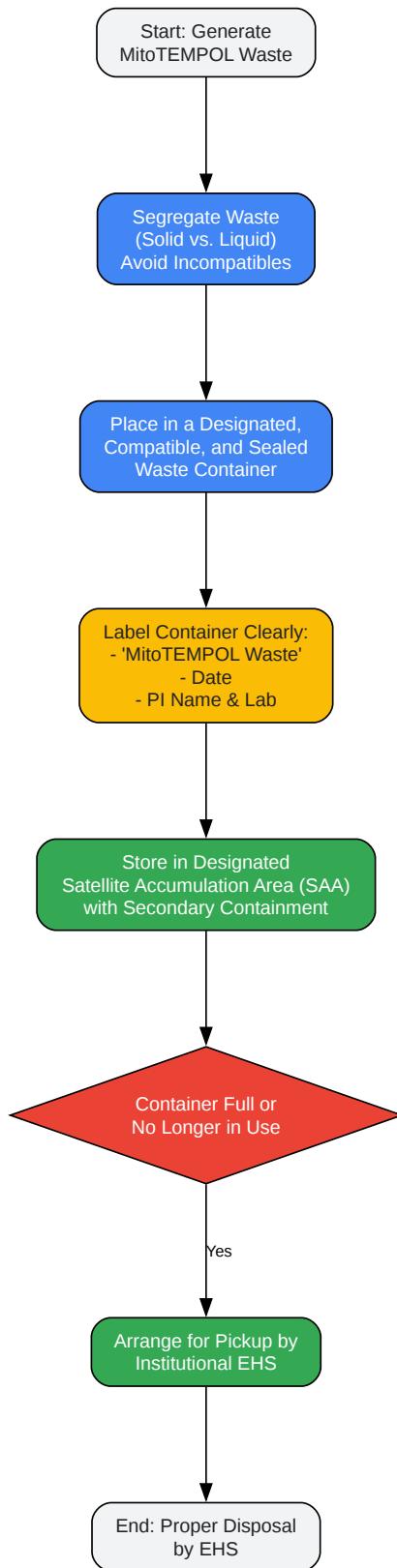
## Quantitative Data Summary

While **MitoTEMPOL** itself does not have specific quantitative disposal limits due to its non-hazardous classification, general laboratory waste guidelines provide quantitative limits for the accumulation of hazardous waste in a Satellite Accumulation Area (SAA). These are important to be aware of in the context of overall lab safety.

Parameter	Limit	Regulatory Body
Maximum total hazardous waste in an SAA	55 gallons	EPA
Maximum acutely toxic "P-list" waste in an SAA	1 quart (liquid) or 1 kg (solid)	EPA
Maximum storage time for a partially filled container in an SAA	12 months	UPenn EHRS

## MitoTEMPOL Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **MitoTEMPOL** waste in a laboratory setting.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. odu.edu [odu.edu]
- 4. acewaste.com.au [acewaste.com.au]
- 5. ehrs.upenn.edu [ehrs.upenn.edu]
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